

Application Notes and Protocols for PF-06263276 in Mouse Models of Inflammation

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Compound of Interest

Compound Name: PF-06263276

Cat. No.: B609964

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Abstract

These application notes provide detailed protocols for the use of **PF-06263276**, a potent pan-Janus kinase (JAK) inhibitor, in two distinct mouse models of inflammation: an Interleukin-23 (IL-23)-induced ear skin inflammation model and an Interleukin-6 (IL-6)-induced lung inflammation model. This document outlines the mechanism of action of **PF-06263276**, recommended dosages, and step-by-step experimental procedures. All quantitative data from cited studies are summarized in structured tables, and key signaling pathways and experimental workflows are visualized using diagrams.

Introduction to PF-06263276

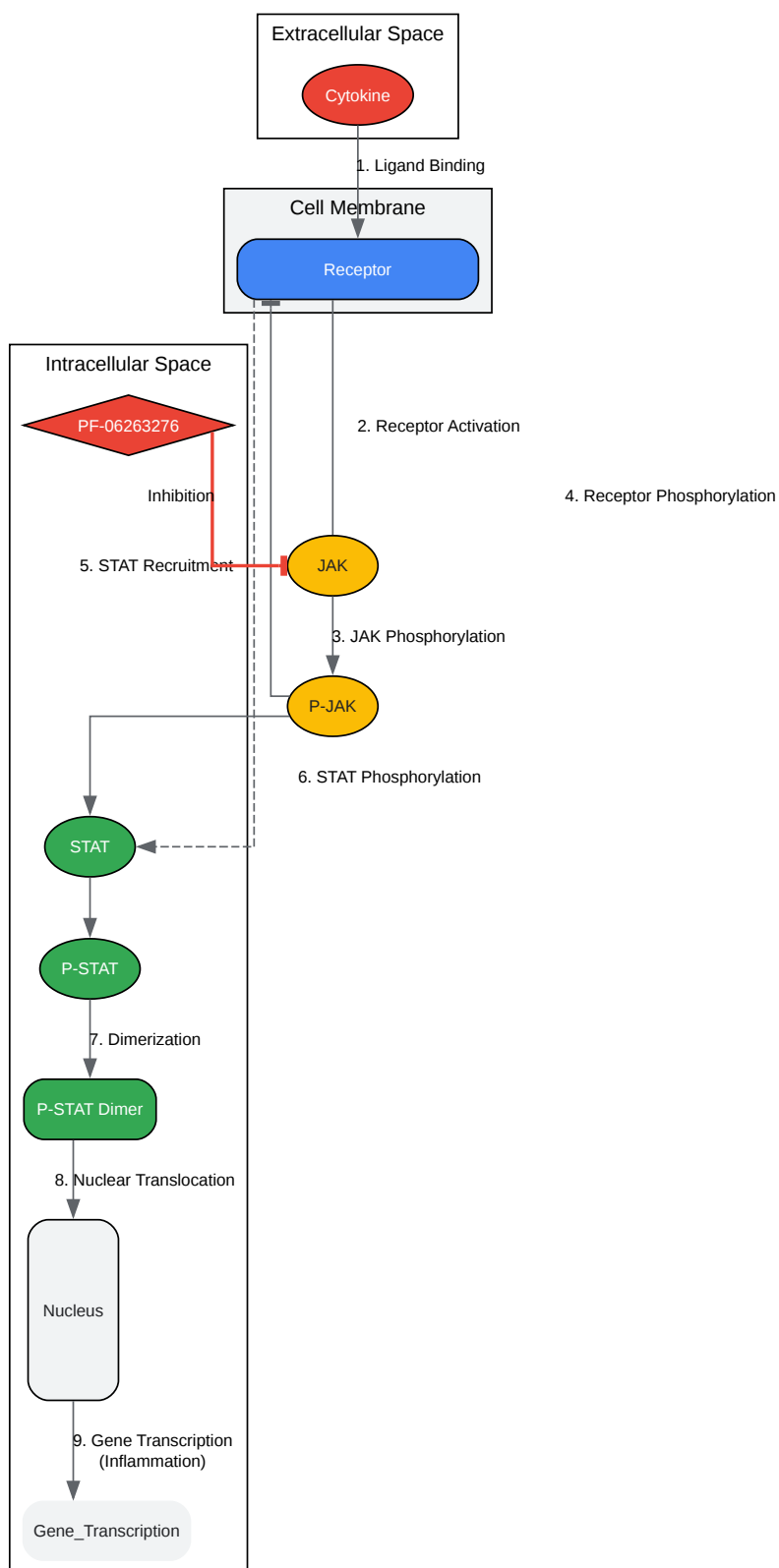
PF-06263276 is a selective pan-JAK inhibitor with potent activity against JAK1, JAK2, JAK3, and TYK2. The Janus kinase family plays a critical role in the signaling pathways of numerous cytokines that are central to inflammatory processes. By inhibiting these kinases, **PF-06263276** effectively blocks the downstream signaling cascade, primarily the Signal Transducer and Activator of Transcription (STAT) pathway, thereby mitigating the inflammatory response. This makes **PF-06263276** a valuable tool for investigating the role of the JAK-STAT pathway in various inflammatory diseases and for preclinical evaluation of its therapeutic potential.

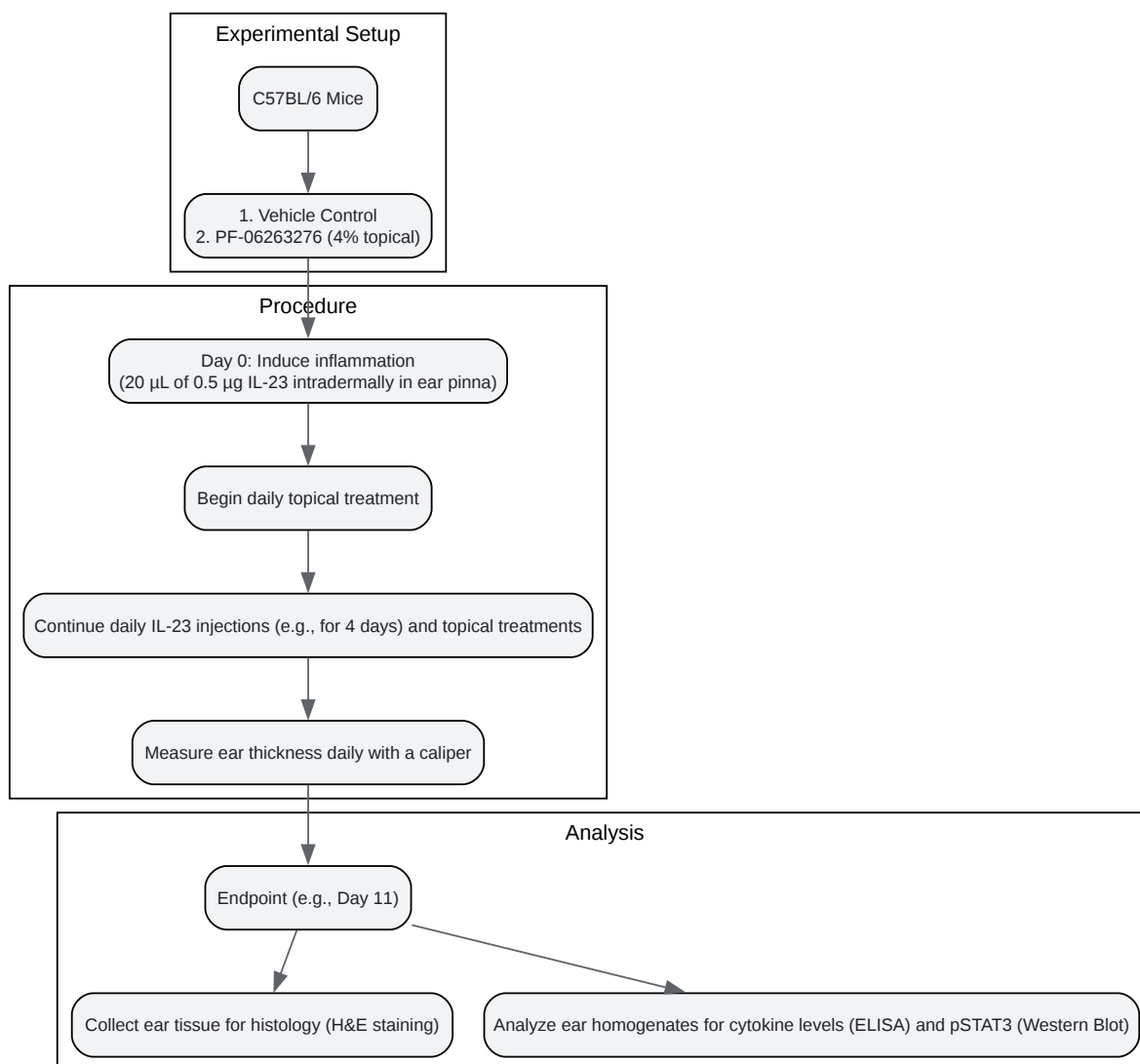
Table 1: Inhibitory Activity of **PF-06263276**

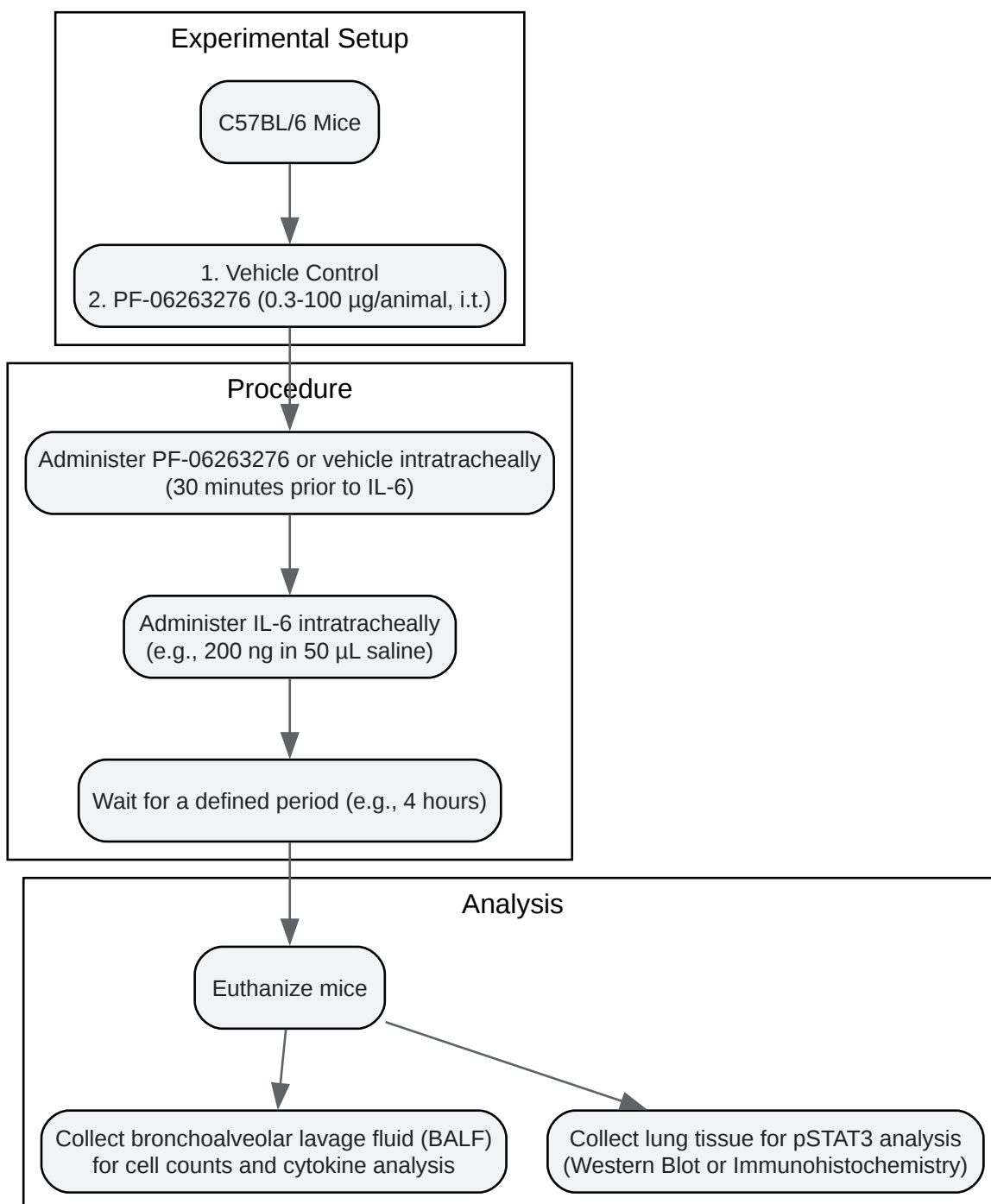
Target	IC ₅₀ (nM)
JAK1	2.2
JAK2	23.1
JAK3	59.9
TYK2	29.7

Mechanism of Action: The JAK-STAT Signaling Pathway

The JAK-STAT pathway is a principal signaling cascade for a wide array of cytokines and growth factors involved in immunity and inflammation. The binding of a cytokine to its receptor triggers the activation of receptor-associated JAKs. Activated JAKs then phosphorylate the receptor, creating docking sites for STAT proteins. Subsequently, STATs are phosphorylated by JAKs, leading to their dimerization, translocation to the nucleus, and regulation of target gene transcription, including genes encoding inflammatory mediators. **PF-06263276**, as a pan-JAK inhibitor, intervenes at the initial step of this cascade, preventing the activation of STATs and the subsequent inflammatory gene expression.







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- To cite this document: BenchChem. [Application Notes and Protocols for PF-06263276 in Mouse Models of Inflammation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609964#pf-06263276-dosage-for-mouse-models-of-inflammation\]](https://www.benchchem.com/product/b609964#pf-06263276-dosage-for-mouse-models-of-inflammation)

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